

An In-depth Technical Guide to 1,4-Dimethyladamantane

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Compound of Interest

Compound Name: 1,4-Dimethyladamantane

CAS No.: 16267-35-9

Cat. No.: B116655

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Abstract

1,4-Dimethyladamantane, a member of the diamondoid family of hydrocarbons, presents a unique structural scaffold of significant interest in medicinal chemistry and materials science. Characterized by its rigid, cage-like structure and lipophilicity, the adamantane core offers a versatile platform for the design of novel therapeutics and advanced materials. This guide provides a comprehensive technical overview of **1,4-dimethyladamantane**, including its chemical and physical properties, detailed synthetic strategies, and thorough analytical characterization. While this specific isomer is less documented than its 1,3- and 1,3,5-substituted counterparts, this document consolidates available data and extrapolates from established principles of adamantane chemistry to provide a foundational resource for researchers. Emphasis is placed on the causality behind synthetic choices and the principles of spectroscopic analysis, offering field-proven insights for professionals in drug development and chemical research.

Introduction: The Adamantane Scaffold in Modern Science

Adamantane (tricyclo[3.3.1.1^{3,7}]decane) is a perfectly symmetrical, strain-free molecule representing the smallest unit of a diamond crystal lattice.^{[1][2]} Its discovery in crude oil in 1933 and subsequent efficient synthesis by Schleyer in 1957 opened a new chapter in polyhedral organic chemistry.^{[2][3]} The adamantane moiety has become a "privileged scaffold" in medicinal chemistry for several key reasons:

- **Lipophilicity:** The bulky, non-polar hydrocarbon cage significantly increases the lipophilicity of a parent molecule, which can enhance its ability to cross biological membranes, including the blood-brain barrier.^[3]
- **Metabolic Stability:** The rigid cage structure is resistant to metabolic degradation, protecting adjacent functional groups and prolonging the pharmacokinetic profile of a drug.
- **Three-Dimensionality:** In an era where many drug candidates are "flat" aromatic structures, the well-defined, three-dimensional nature of adamantane allows for precise spatial orientation of substituents, enabling highly specific interactions with biological targets such as enzyme active sites or receptor binding pockets.^[3]

These properties have led to the successful development of numerous adamantane-based drugs, including the antiviral agent Amantadine and the Alzheimer's disease therapeutic Memantine (1-amino-3,5-dimethyladamantane).^{[3][4]} The strategic placement of substituents on the adamantane core is critical for tuning a compound's pharmacological activity. This guide focuses specifically on the 1,4-dimethyl derivative, an isomer whose unique substitution pattern offers a distinct spatial arrangement compared to more common derivatives.

Core Properties of 1,4-Dimethyladamantane

The fundamental identity and characteristics of **1,4-dimethyladamantane** are summarized below. It is crucial to note that while basic identifiers are well-established, detailed experimental physical properties are not widely reported in the literature, reflecting its status as a less common isomer.

Chemical Identity

Identifier	Value	Source(s)
CAS Number	16267-35-9	[5][6]
Molecular Formula	C ₁₂ H ₂₀	[5][6][7]
Molecular Weight	164.29 g/mol	[5][6][7]
IUPAC Name	1,4-dimethyltricyclo[3.3.1.1 ^{3,7}]decane	[5]
Synonyms	1,4-Dimethyladamantane, stereoisomer	[5]

Stereochemistry

The 1,4-substitution pattern on the adamantane cage gives rise to two possible stereoisomers, syn (cis) and anti (trans), depending on the relative orientation of the two methyl groups. This is a critical consideration for both synthesis and biological evaluation, as the different spatial arrangements can lead to distinct physical properties and pharmacological activities.

Caption: Stereoisomers of **1,4-dimethyladamantane**.

Physical and Chemical Properties

The majority of publicly available data on the physical properties of **1,4-dimethyladamantane** are predicted through computational models. Experimental values are not consistently reported in the literature.

Property	Predicted Value	Unit	Source
Boiling Point	206.7 ± 7.0	°C	[7]
Flash Point	65.9 ± 11.7	°C	[7]
Density	0.943 ± 0.06	g/cm ³	[7]
LogP (Octanol/Water)	3.469 - 4.5	[5][7][8]	
Water Solubility	log ₁₀ WS = -3.32 (insoluble)	mol/L	[8]

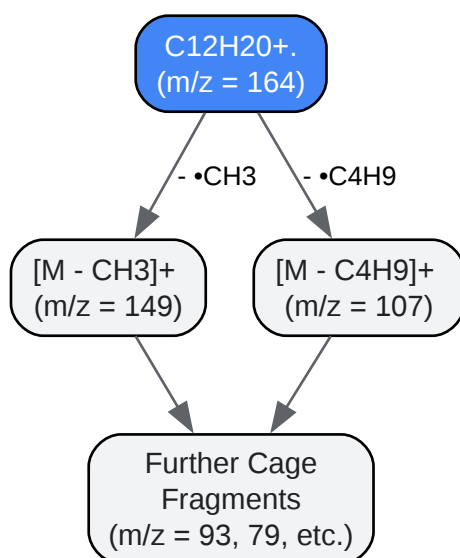
Experimental Data:

- Kovats Retention Index: A measure used in gas chromatography, experimental values on standard non-polar columns range from 1172 to 1211.[5] This indicates a non-polar compound with moderate volatility.

Synthesis of 1,4-Dimethyladamantane

Direct, selective synthesis of **1,4-dimethyladamantane** is synthetically challenging. Unlike the thermodynamically favored 1,3- and 1,3,5- isomers, which can often be formed through Lewis acid-catalyzed rearrangements, the 1,4-isomer requires a more directed, multi-step approach. [9] Functionalization at the C4 (methylene) position is significantly more difficult than at the C1/C3/C5/C7 (methine, or bridgehead) positions.

A plausible, though not experimentally validated in a single procedure, synthetic pathway can be constructed based on established methods for the synthesis of other 1,4-disubstituted adamantanes.[10][11] The strategy hinges on using a ketone functionality at the 4-position to enable subsequent transformations.



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